5-(4-Chlorobutyl)-1H-pyrazole: Technical Monograph & Synthetic Guide[1]

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Compound of Interest

Compound Name:	*5-(4-chlorobutyl)-1H-pyrazole*
Cat. No.:	*B13744857*

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Executive Summary & Chemical Identity[1][2][3]

5-(4-Chlorobutyl)-1H-pyrazole is a bifunctional heterocyclic building block utilized in medicinal chemistry for the synthesis of bioactive scaffolds.[1][2] It serves as a critical intermediate for introducing a pyrazole moiety via a flexible alkyl linker, often employed in the development of kinase inhibitors, GPCR ligands, and bioisosteres of tetrazole-containing drugs (e.g., Cilostazol analogs).[3]

Researchers must exercise caution regarding nomenclature. Due to annular tautomerism in unsubstituted pyrazoles, **5-(4-chlorobutyl)-1H-pyrazole** is chemically equivalent to 3-(4-chlorobutyl)-1H-pyrazole in solution.[1][2] However, it is structurally distinct from the N-alkylated isomer, 1-(4-chlorobutyl)-1H-pyrazole.[1][3]

Molecular Identifiers[1][2][3][4][5][6][7][8]

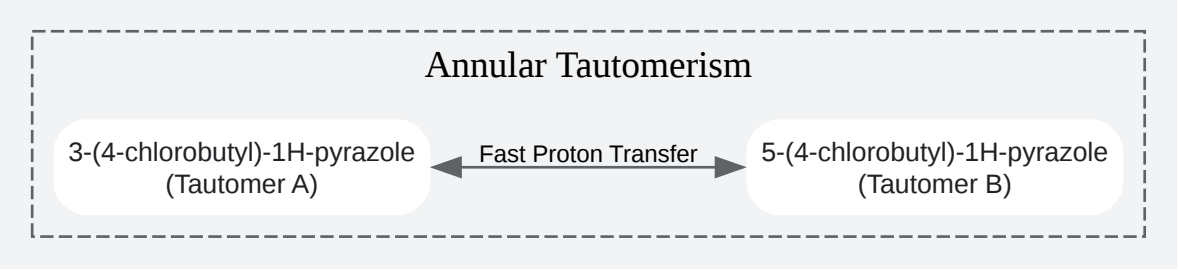
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Identifier	Value	Notes
CAS Number	1245647-69-1	Specific to the C-linked (3/5-substituted) tautomer.[1]
Chemical Name	3-(4-Chlorobutyl)-1H-pyrazole	IUPAC preferred name often defaults to the '3-' isomer.[1][2]
Molecular Formula	C H ClN	
Molecular Weight	158.63 g/mol	
SMILES	ClCCCCC1=NNC=C1	Tautomeric representation.[3][2][4]
InChI Key	WTZSQTVRLASPGN-UHFFFAOYSA-N	
Related CAS	195885-59-7	Warning:[1] This is the N-substituted 1-(4-chlorobutyl)-1H-pyrazole.

Structural Architecture & Tautomerism

The reactivity of **5-(4-chlorobutyl)-1H-pyrazole** is governed by its annular tautomerism.[1][2] In the absence of N-substitution, the hydrogen atom oscillates between N1 and N2, rendering the C3 and C5 positions equivalent over time.[3]

Tautomeric Equilibrium Diagram



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Caption: Dynamic equilibrium between the 3- and 5-substituted forms. In solution, these species are indistinguishable until derivatized.[3]

Synthetic Pathways[1][5][7][11][12][13][14][15]

The synthesis of C-substituted pyrazoles typically follows the Knorr Pyrazole Synthesis or modified cyclocondensation strategies.[2] The challenge lies in installing the alkyl chloride "warhead" without inducing intramolecular cyclization (e.g., to a bicyclic fused system) or N-alkylation during the process.

Protocol A: Cyclocondensation (Preferred Route)

This route utilizes a protected

-keto aldehyde equivalent to prevent polymerization of the alkyl chloride tail.[3][2]

- Precursor Synthesis: Claisen condensation of 6-chlorohexan-2-one with ethyl formate generates the

  -keto aldehyde intermediate (7-chloro-3-oxoheptanal).[1][2]

- Cyclization: Treatment with hydrazine hydrate at controlled pH (typically acidic to neutral) favors the formation of the pyrazole ring.[3][2]

Protocol B: Lithiation-Alkylation (High Precision)

For late-stage functionalization, a protected pyrazole can be lithiated.[1][3][2]

- Protection: 1H-pyrazole is protected with a THP (tetrahydropyranyl) or SEM group.[1][3][2]

- Lithiation: Treatment with

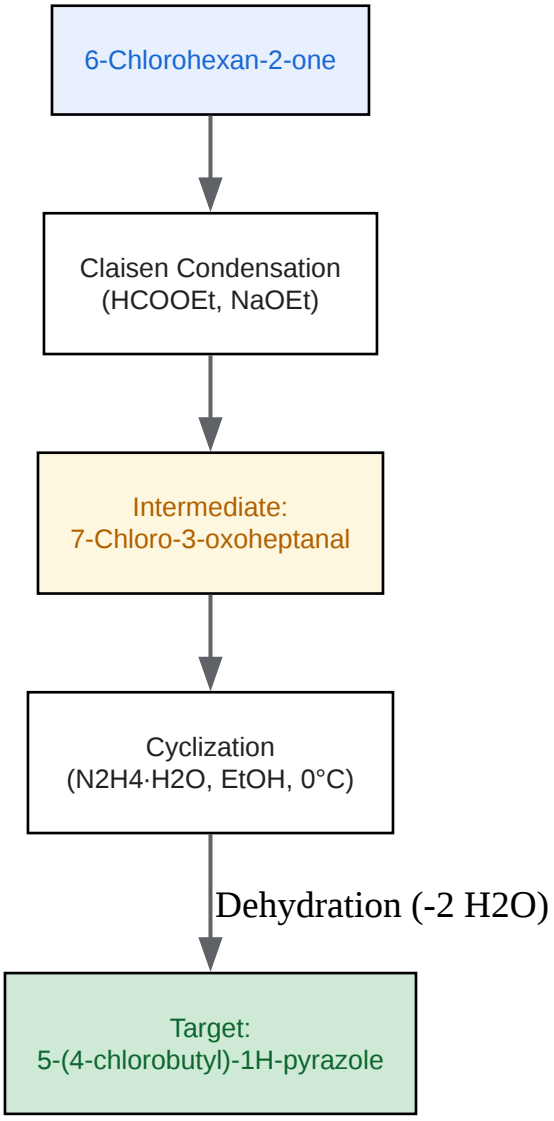
  -BuLi at -78°C selectively lithiates the C5 position.[1][3][2]

- Alkylation: Addition of 1-bromo-4-chlorobutane (or 1-chloro-4-iodobutane) introduces the chain.[1][2]

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- Deprotection: Acidic hydrolysis removes the protecting group.[3][2]

Synthetic Workflow Diagram



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Caption: Retrosynthetic pathway via modified Knorr synthesis using a keto-aldehyde precursor.

Applications in Drug Discovery[2][4][10]

5-(4-Chlorobutyl)-1H-pyrazole acts as a bifunctional linker.[1][2] The pyrazole ring serves as a hydrogen bond donor/acceptor (often binding to the hinge region of kinases), while the

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chlorobutyl chain acts as an electrophilic tether to reach solvent-exposed areas or hydrophobic pockets.

Key Reaction: N-Alkylation of Secondary Amines

The primary utility of this compound is in

reactions with secondary amines (e.g., piperazines, piperidines) to generate tertiary amine libraries.[3]

Experimental Protocol: Coupling with Piperazine Derivative

- Dissolution: Dissolve **5-(4-chlorobutyl)-1H-pyrazole** (1.0 eq) and the secondary amine (1.1 eq) in dry DMF or Acetonitrile.
- Base Addition: Add anhydrous

  (3.0 eq) and a catalytic amount of NaI (0.1 eq) to accelerate the Finkelstein reaction.
- Reflux: Heat to 60-80°C for 12-18 hours under inert atmosphere (

).
- Workup: Dilute with EtOAc, wash with brine, dry over

  .
- Purification: Flash column chromatography (MeOH/DCM gradient).

Physicochemical Properties & Characterization

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Property	Value (Predicted/Exp)	Significance
Physical State	White to off-white solid	
Melting Point	45-50°C	Low melting solid; handle with care.[1][3][5]
Boiling Point	~310°C (760 mmHg)	High boiling point due to H-bonding.[1][3][2]
pKa (Pyrazole NH)	~14.0	Weak acid; deprotonates with strong bases (NaH).[3]
pKa (Conjugate Acid)	~2.5	Pyrazole N2 is weakly basic.[3][2]
LogP	~1.9 - 2.1	Moderate lipophilicity; good membrane permeability.[1][3][2]

Analytical Expectations

- 1H NMR (DMSO-d6):

  ~12.5 (br s, 1H, NH), 7.5 (d, 1H, Py-H), 6.0 (d, 1H, Py-H), 3.6 (t, 2H, CH2-Cl), 2.6 (t, 2H, Py-CH2), 1.7-1.8 (m, 4H, alkyl chain).[3]

- MS (ESI+): m/z 159.07 [M+H]+ (characteristic chlorine isotope pattern 3:1).[3]

Safety & Handling (E-E-A-T)

Hazard Classification:

- Skin/Eye Irritant: Pyrazoles are known irritants.[3][2]
- Alkylating Agent: The chlorobutyl moiety is a potential genotoxic impurity (PGI).[3][2] It can alkylate DNA bases.[3][2] Handle in a fume hood with double nitrile gloves.[3][2]

Stability:

- Store at 2-8°C under inert gas.

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- Avoid strong bases unless intended for reaction (risk of self-alkylation/polymerization).[1][3][2]

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- To cite this document: BenchChem. [5-(4-Chlorobutyl)-1H-pyrazole: Technical Monograph & Synthetic Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13744857/docs#5-4-chlorobutyl-1h-pyrazole-technical-monograph-synthetic-guide-1]

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